

Darexaban glucuronide synthesis and characterization

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Compound of Interest

Compound Name: *Darexaban glucuronide*

Cat. No.: *B1669830*

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An In-depth Technical Guide to the Synthesis and Characterization of **Darexaban Glucuronide**

Introduction

Darexaban (YM150) is an orally administered, direct inhibitor of Factor Xa (FXa), a critical enzyme in the coagulation cascade.[1] Following oral administration, darexaban undergoes extensive and rapid first-pass metabolism to form its primary and pharmacologically active metabolite, **darexaban glucuronide** (YM-222714).[1][2][3][4] This glucuronide conjugate is the major circulating component in humans and is the principal determinant of the in vivo antithrombotic effect.[1][2][3][4][5][6][7][8] In fact, plasma levels of the parent darexaban are often less than 1% of its glucuronide metabolite.[4] **Darexaban glucuronide** is equipotent to its parent drug in terms of anti-FXa activity.[4][5] Understanding the synthesis and characterization of this active metabolite is crucial for researchers, scientists, and drug development professionals in the field of anticoagulant therapy. Although the clinical development of darexaban was discontinued, the methodologies associated with it remain valuable.[1][7]

Physicochemical Properties of Darexaban Glucuronide

Property	Value	Reference
Compound Name	Darexaban glucuronide	[7]
Synonym	YM-222714	[7][8]
CAS Number	432029-12-4	[7]
Chemical Formula	C ₃₃ H ₃₈ N ₄ O ₁₀	[7]
Exact Mass	650.2588	[7]
Molecular Weight	650.69	[7]
Elemental Analysis	C, 60.91; H, 5.89; N, 8.61; O, 24.59	[7]

Synthesis of Darexaban Glucuronide

The most biologically relevant method for synthesizing **darexaban glucuronide** for research purposes is through an enzymatic approach that mimics its in vivo formation.[2] This biotransformation is primarily catalyzed by UDP-glucuronosyltransferase (UGT) enzymes.[1][2]

Key Enzymes in Darexaban Glucuronidation

The glucuronidation of darexaban is mediated by multiple UGT1A family enzymes.[5] UGT1A9 is the predominant enzyme in the liver, while UGT1A10 is key in the intestine.[1][2][3][5]

Enzyme	Primary Location	Role in Darexaban Metabolism	Reference
UGT1A9	Liver	Major enzyme for systemic glucuronidation.	[2] [3] [5]
UGT1A10	Intestine	Key enzyme in first-pass metabolism.	[2] [3] [5]
UGT1A7	Intestine	Minor role in glucuronidation.	[3] [5]
UGT1A8	Intestine	Minor role in glucuronidation.	[3] [5]

Kinetic Parameters for Darexaban Glucuronidation

Enzyme Source	Kinetic Parameter (Km)	Reference
Human Liver Microsomes (HLM)	>250 μ M	[1] [3]
Human Intestinal Microsomes (HIM)	27.3 μ M	[1] [3]
Recombinant UGT1A10	34.2 μ M	[1] [3]

Experimental Protocol: Enzymatic Synthesis and Purification

This protocol details a robust method for producing **darexaban glucuronide** for research applications.[\[2\]](#)

1. Reaction Mixture Preparation:

- **Darexaban:** Prepare a stock solution in a suitable solvent (e.g., DMSO) and add to the reaction buffer to achieve the desired final concentration.
- **UDP-glucuronic acid (UDPGA):** Add the UDPGA cofactor to the reaction mixture.

- UGT Enzymes: Use human liver microsomes, intestinal microsomes, or recombinant UGT1A9/UGT1A10.
- Buffer: A phosphate buffer (e.g., 50 mM, pH 7.4) containing magnesium chloride is typically used.

2. Incubation:

- Incubate the reaction mixture at 37°C for 2-4 hours with gentle agitation.^[2] Optimal incubation time may need to be determined empirically.^[2]

3. Reaction Termination:

- Stop the reaction by adding an equal volume of ice-cold acetonitrile containing 0.1% formic acid.^[2]

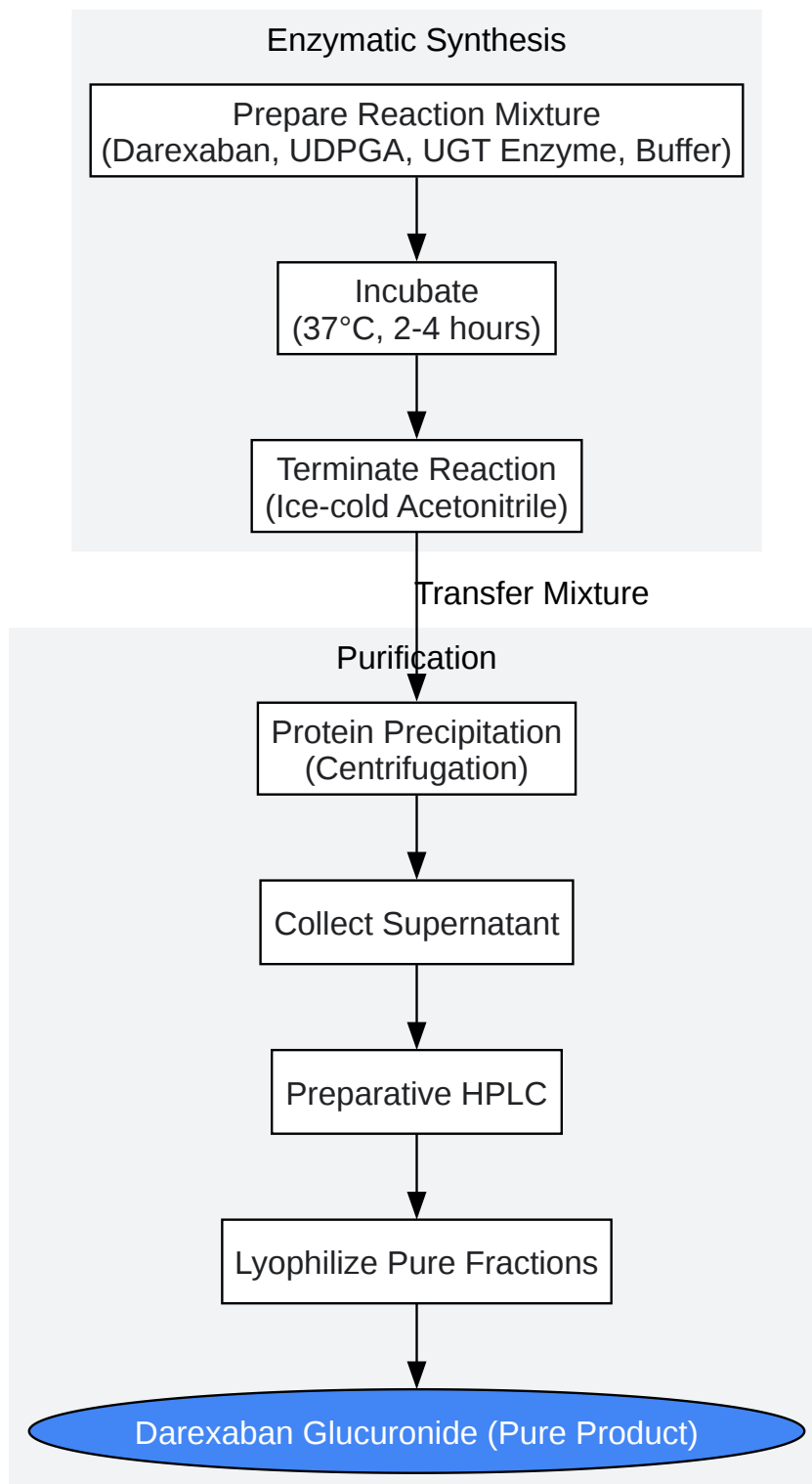
4. Protein Precipitation:

- Vortex the mixture vigorously and centrifuge at high speed (e.g., 14,000 x g) for 10 minutes to pellet the precipitated proteins.^{[1][2]}

5. Purification:

- Collect the supernatant containing the synthesized **darexaban glucuronide**.^[2]
- Purify the product using preparative High-Performance Liquid Chromatography (HPLC).
- Pool the fractions containing the pure product and lyophilize to obtain the final solid product.^[2]

Workflow for the Synthesis and Purification of Darexaban Glucuronide

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Workflow for the synthesis and purification of **darexaban glucuronide**.

Characterization and Analytical Methods

Accurate characterization of the synthesized **darexaban glucuronide** is essential to confirm its identity, purity, and structure.^[2]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the ideal method for the quantification of darexaban and **darexaban glucuronide** in biological matrices and reaction mixtures.^{[1][2]}

Experimental Protocol: LC-MS/MS Analysis

1. Sample Preparation (Protein Precipitation):

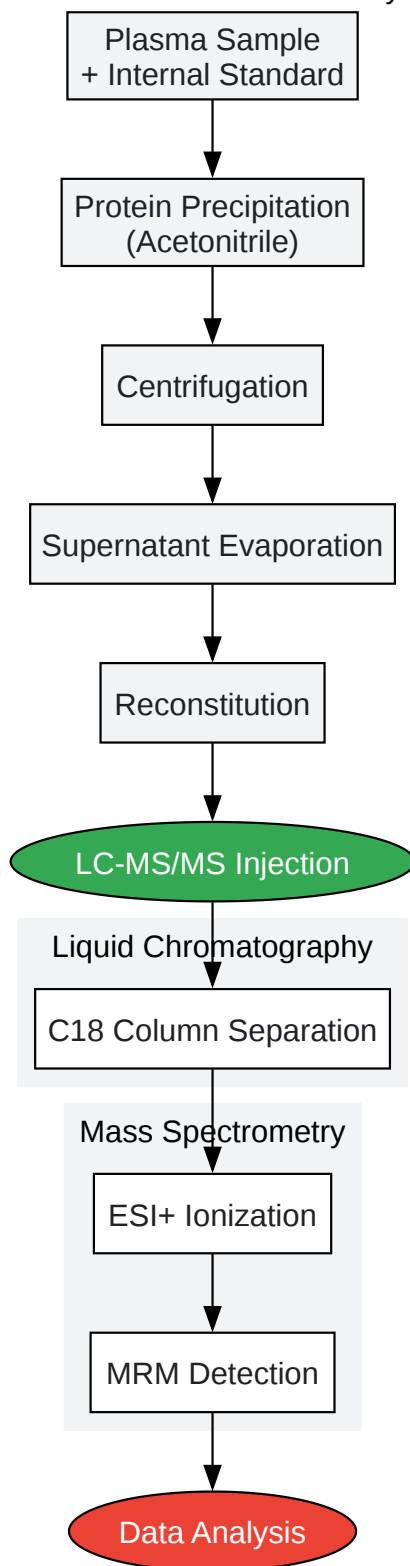
- To a 100 µL aliquot of human plasma, add an internal standard solution (e.g., stable isotope-labeled **darexaban glucuronide**).^[1]
- Add 300 µL of cold acetonitrile to precipitate plasma proteins.^[1]
- Vortex the mixture for 1 minute.^[1]
- Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes.^[1]
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.^[1]
- Reconstitute the residue in a suitable mobile phase for injection.^[1]

2. LC-MS/MS System:

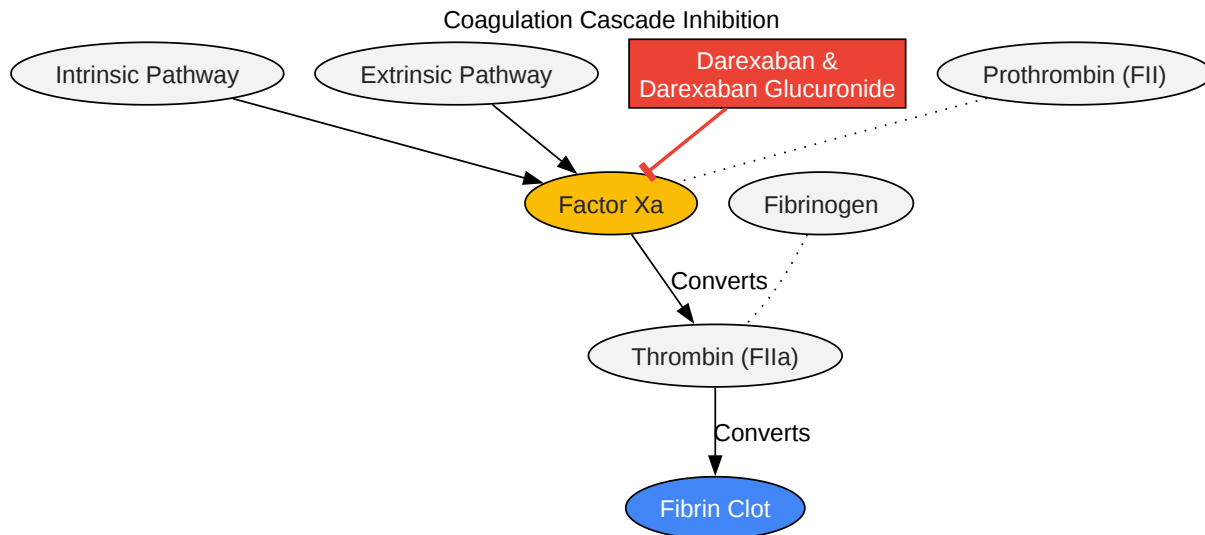
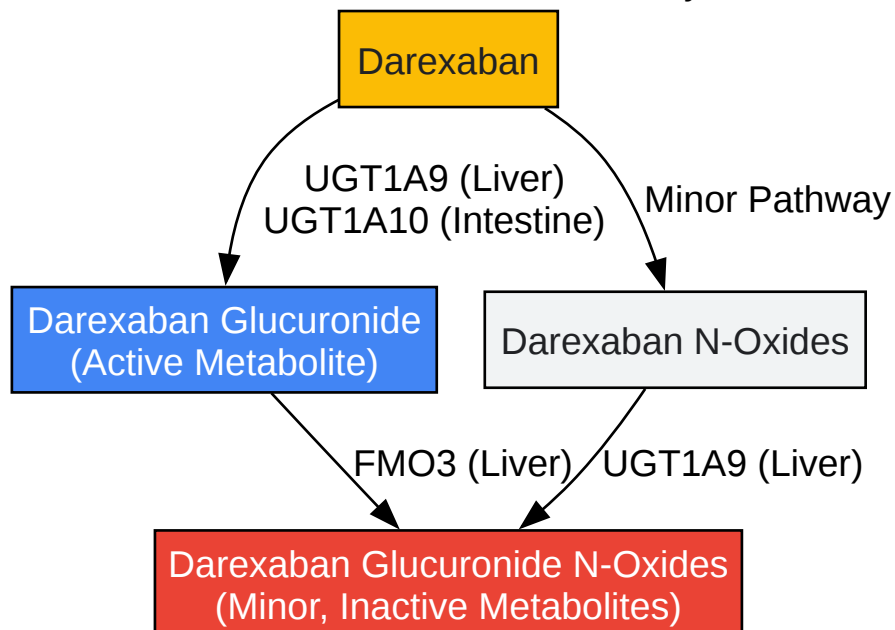
- Chromatographic System: A reverse-phase C18 column (e.g., 2.1 x 50 mm, 1.8 µm) is suitable.^[2]
- Mobile Phase A: 0.1% Formic acid in water.^{[1][2]}
- Mobile Phase B: 0.1% Formic acid in acetonitrile.^{[1][2]}

- Gradient Elution: A linear gradient from 5% to 95% mobile phase B over 5-10 minutes is typically used.[\[2\]](#)
- Flow Rate: 0.3-0.5 mL/min.[\[2\]](#)
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode.[\[1\]](#)[\[2\]](#)
- Detection: Multiple Reaction Monitoring (MRM) is used for quantification, monitoring specific precursor-to-product ion transitions for both darexaban and **darexaban glucuronide**.[\[1\]](#)[\[2\]](#)

Workflow for LC-MS/MS Analysis



Darexaban Metabolic Pathway



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